

benzoyltriethylsilane physical and chemical properties

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Compound of Interest

Compound Name: Silane, benzoyltriethyl-

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Benzoyltriethylsilane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzoyltriethylsilane, also known as phenyl(triethylsilyl)methanone, is an organosilicon compound featuring a benzoyl group attached to a triethylsilyl group. This unique structure imparts interesting chemical properties, making it a subject of study in organic synthesis and reaction mechanism research. This technical guide provides a comprehensive overview of the known physical and chemical properties of benzoyltriethylsilane, along with relevant experimental details where available.

Physical and Chemical Properties

Quantitative data for benzoyltriethylsilane is summarized in the table below. It is important to note that while some physical properties have been reported, others such as density, melting point, and refractive index are not readily available in the current literature.

Property	Value	Reference
Molecular Formula	C13H20OSi	[1]
Molecular Weight	220.39 g/mol	[1]
Physical State	Yellow oil	[1]
Boiling Point	106-109 °C at 4 Torr	[1]
Density	Not available	
Melting Point	Not available	
Refractive Index	Not available	

Spectroscopic Data

Detailed spectroscopic data for benzoyltriethylsilane, including ^1H NMR, ^{13}C NMR, IR, and mass spectra, are not explicitly available in the public domain. Researchers seeking this information would likely need to synthesize the compound and perform their own spectroscopic analysis. General spectral characteristics of related organosilicon compounds can provide some guidance. For instance, the IR spectrum would be expected to show a characteristic carbonyl ($\text{C}=\text{O}$) stretching frequency.

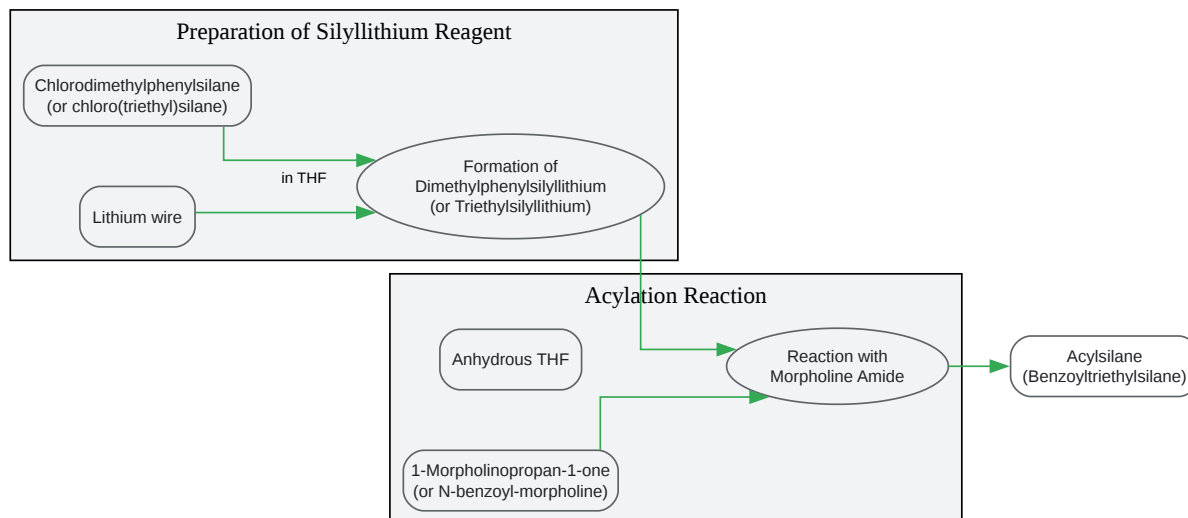
Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of benzoyltriethylsilane are not widely published. However, general synthetic strategies for acylsilanes can be adapted.

Synthesis of Acylsilanes from Morpholine Amides: A General Procedure

One potential route for the synthesis of benzoyltriethylsilane involves the reaction of a silyllithium reagent with a suitable amide, such as a morpholine amide. This method has been successfully employed for the synthesis of other acylsilanes.[2]

Experimental Workflow: Synthesis of Acylsilanes



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Caption: General workflow for the synthesis of acylsilanes.

Detailed Steps:

- **Preparation of the Silyllithium Reagent:** Lithium wire is reacted with a chlorosilane (in this case, chlorotriethylsilane would be used) in an anhydrous solvent like tetrahydrofuran (THF). This reaction forms the corresponding silyllithium reagent (triethylsilyllithium).^[2]
- **Reaction with the Amide:** The freshly prepared triethylsilyllithium solution is then added to a solution of the appropriate morpholine amide (N-benzoylmorpholine) in THF at low temperature.^[2]
- **Workup and Purification:** The reaction is quenched, and the product is extracted and purified, typically by distillation under reduced pressure.^[2]

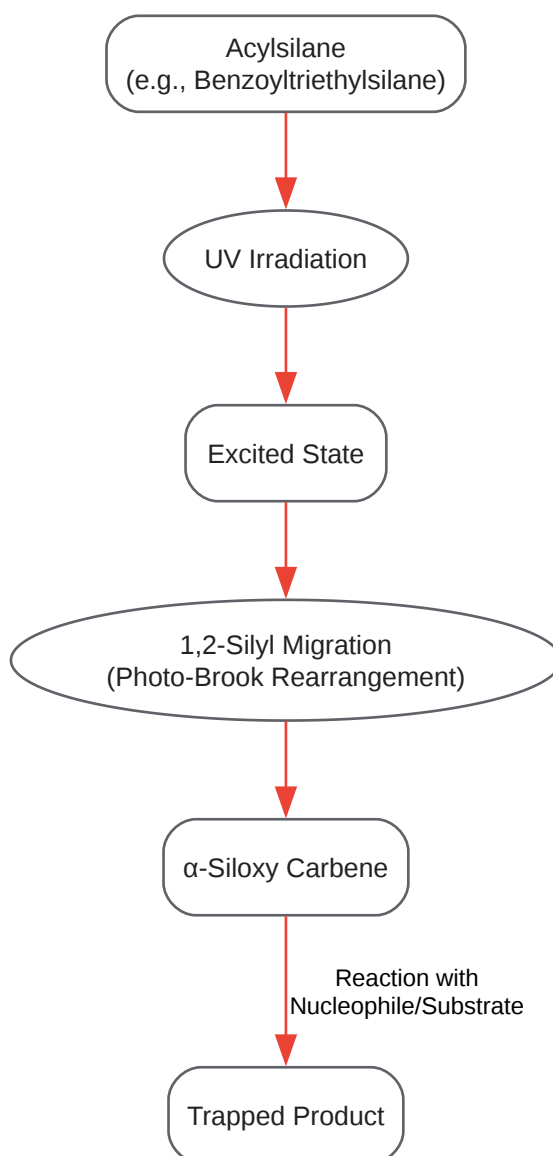
Chemical Reactions of Benzoyltriethylsilane

Acylsilanes, including benzoyltriethylsilane, are known to undergo a variety of chemical transformations.

Brook Rearrangement

A characteristic reaction of acylsilanes is the Brook rearrangement, which involves the migration of a silyl group from carbon to oxygen. This can be initiated under thermal, photochemical, or basic conditions. The photo-Brook rearrangement, in particular, has been explored as a strategy for generating α -siloxy carbenes, which are useful intermediates in organic synthesis.^{[3][4][5][6][7]}

Logical Diagram: Photo-Brook Rearrangement of an Acylsilane



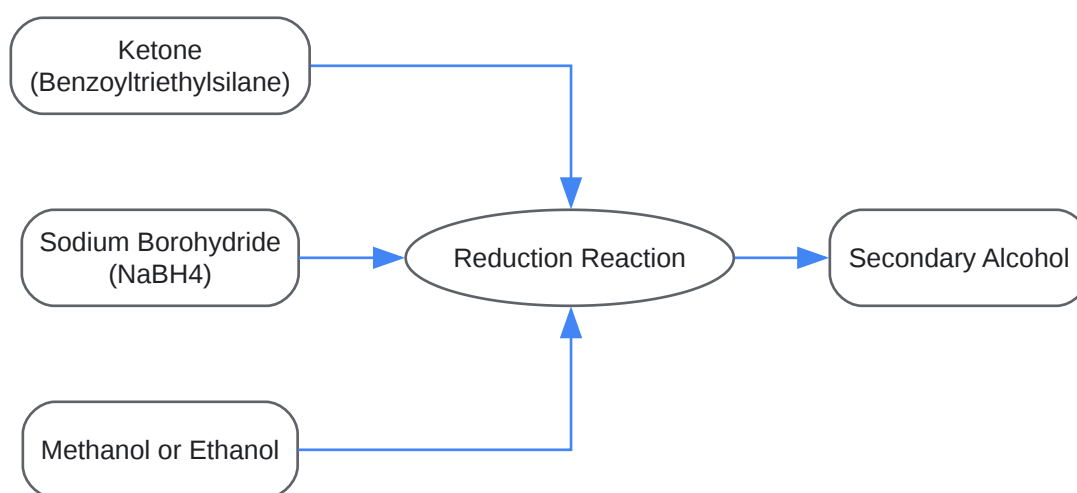
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Caption: The photo-Brook rearrangement pathway of acylsilanes.

Reduction Reactions

The carbonyl group in benzoyltriethylsilane can be reduced using standard reducing agents. For example, sodium borohydride (NaBH_4) is commonly used for the reduction of ketones to secondary alcohols.[8]

Experimental Workflow: Reduction of a Ketone with NaBH_4



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Caption: General procedure for the reduction of a ketone.

Detailed Steps:

- The ketone (benzoyltriethylsilane) is dissolved in a suitable protic solvent, such as methanol or ethanol.[8]
- Sodium borohydride is added portion-wise to the solution.[8]
- The reaction is stirred until completion, which can be monitored by techniques like thin-layer chromatography (TLC).
- The reaction is then worked up to isolate the secondary alcohol product.

Conclusion

Benzoyltriethylsilane is a fascinating molecule with potential applications in organic synthesis. While some of its physical properties have been characterized, a significant amount of data, particularly spectroscopic and detailed experimental procedures, remains to be fully documented in the scientific literature. The general reactivity patterns of acylsilanes, such as the Brook rearrangement and carbonyl reductions, provide a framework for understanding the chemical behavior of this compound. Further research is warranted to fully elucidate its properties and explore its synthetic utility.

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